

# 1-bromo-1-methylcyclohexane CAS number

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## Compound of Interest

Compound Name: 1-Bromo-1-methylcyclohexane

Cat. No.: B3058953

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An In-Depth Technical Guide to **1-bromo-1-methylcyclohexane** CAS Number: 931-77-1

This technical guide provides a comprehensive overview of **1-bromo-1-methylcyclohexane**, a valuable tertiary alkyl halide in organic synthesis. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical and physical properties, spectroscopic data, synthesis protocols, and key chemical reactions.

## Chemical and Physical Properties

**1-bromo-1-methylcyclohexane** is a derivative of cyclohexane with a bromine atom and a methyl group attached to the same carbon atom.<sup>[1]</sup> Its key physical and chemical properties are summarized in the table below. While some properties have been experimentally determined, others are based on estimations.

Property	Value	Source
CAS Number	931-77-1	[2][3][4]
Molecular Formula	C <sub>7</sub> H <sub>13</sub> Br	[3][4][5]
Molecular Weight	177.08 g/mol	[2][4][6]
IUPAC Name	1-bromo-1-methylcyclohexane	[3][6]
Boiling Point	181.96°C (estimate)	[5]
Density	1.2510 g/cm <sup>3</sup>	[5]
Refractive Index	1.4866	[5]
SMILES	CC1(Br)CCCCC1	[3][6]
InChI Key	VSGXTQWTJYAQHO-UHFFFAOYSA-N	[2][6]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **1-bromo-1-methylcyclohexane**. The following data has been reported:

Spectrum Type	Details	Source
<sup>13</sup> C NMR	Data available from Wiley-VCH GmbH	[6]

## Synthesis of 1-bromo-1-methylcyclohexane

**1-bromo-1-methylcyclohexane** can be synthesized through various methods. A common laboratory-scale preparation involves the hydrohalogenation of an alkene or the substitution reaction of an alcohol.

## Experimental Protocol: Synthesis from 1-Methyl-1-cyclohexene

One documented method involves the reaction of 1-methyl-1-cyclohexene with hydrobromic acid mediated by silica gel.<sup>[7]</sup>

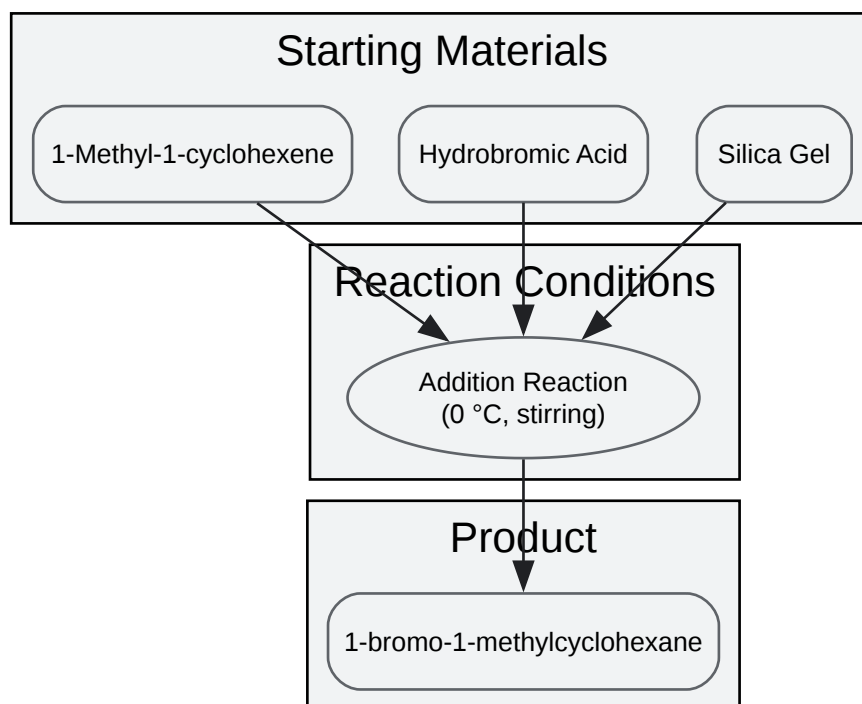
Materials:

- 1-methyl-1-cyclohexene
- 47% Hydrobromic acid
- Silica gel 60 (63-200  $\mu\text{m}$ , spherical)

Procedure:

- A mixture of 1-methyl-1-cyclohexene (2.0 mmol) and silica gel (5.0 g) is prepared in a 25 mL flask and cooled to 0 °C.<sup>[7]</sup>
- 47% Hydrobromic acid (8.0 mmol) is gradually added to the stirred mixture.<sup>[7]</sup>
- The mixture is stirred at 300 rpm until the reaction is complete, as monitored by an appropriate technique (e.g., TLC or GC).<sup>[7]</sup>
- Upon completion, the product, **1-bromo-1-methylcyclohexane**, is isolated from the reaction mixture. This procedure has been reported to yield the product in 86% yield.<sup>[7]</sup>

## Synthesis of 1-bromo-1-methylcyclohexane



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Caption: Synthesis of **1-bromo-1-methylcyclohexane** via hydrohalogenation.

## Chemical Reactions

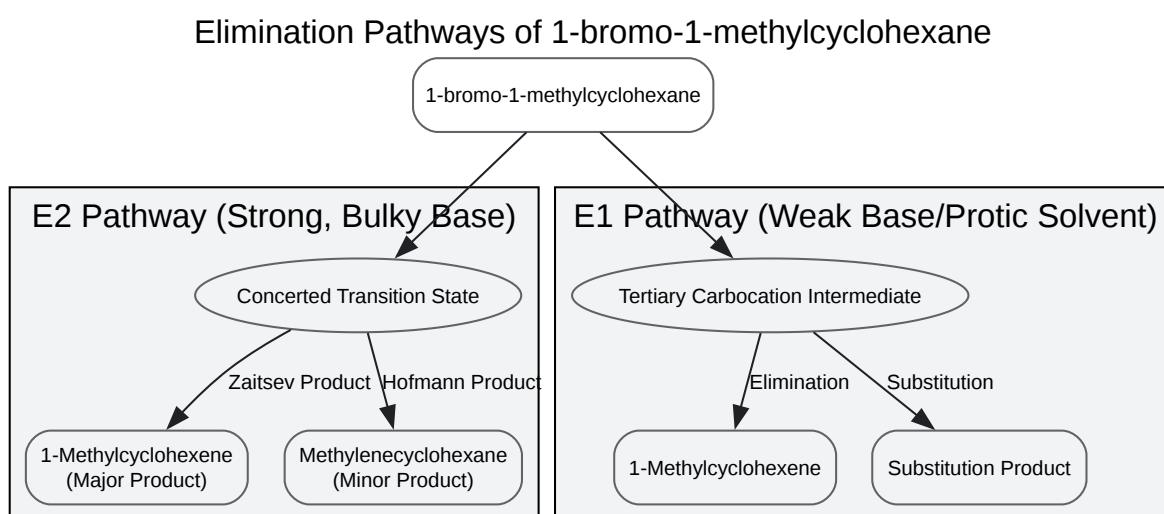
**1-bromo-1-methylcyclohexane** is a versatile substrate for various organic transformations, primarily elimination and substitution reactions.

## Elimination Reactions (E1 and E2)

When subjected to a base, **1-bromo-1-methylcyclohexane** undergoes elimination to form alkenes. The reaction can proceed through either an E1 or E2 mechanism, depending on the reaction conditions.

- E1 Pathway: In the presence of a weak base or a protic solvent, the reaction tends to follow an E1 mechanism, proceeding through a tertiary carbocation intermediate. This pathway can lead to the formation of 1-methylcyclohexene (the more substituted Zaitsev product) and potentially substitution products.[2]

- E2 Pathway: With a strong, bulky base such as potassium tert-butoxide, the E2 mechanism is favored.[2] This concerted reaction involves the simultaneous abstraction of a proton by the base and the departure of the bromide leaving group.[8] The major product is typically the more stable alkene, 1-methylcyclohexene, in accordance with Zaitsev's rule.[2][8] However, the use of a bulky base can also favor the formation of the less substituted Hofmann product, methylenecyclohexane.[2]



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Caption: Competing E1 and E2 elimination pathways.

## Experimental Protocol: E2 Elimination to Synthesize 1-Methylcyclohexene

This protocol details the synthesis of 1-methylcyclohexene from **1-bromo-1-methylcyclohexane** using sodium ethoxide.[8]

Materials:

- **1-bromo-1-methylcyclohexane**

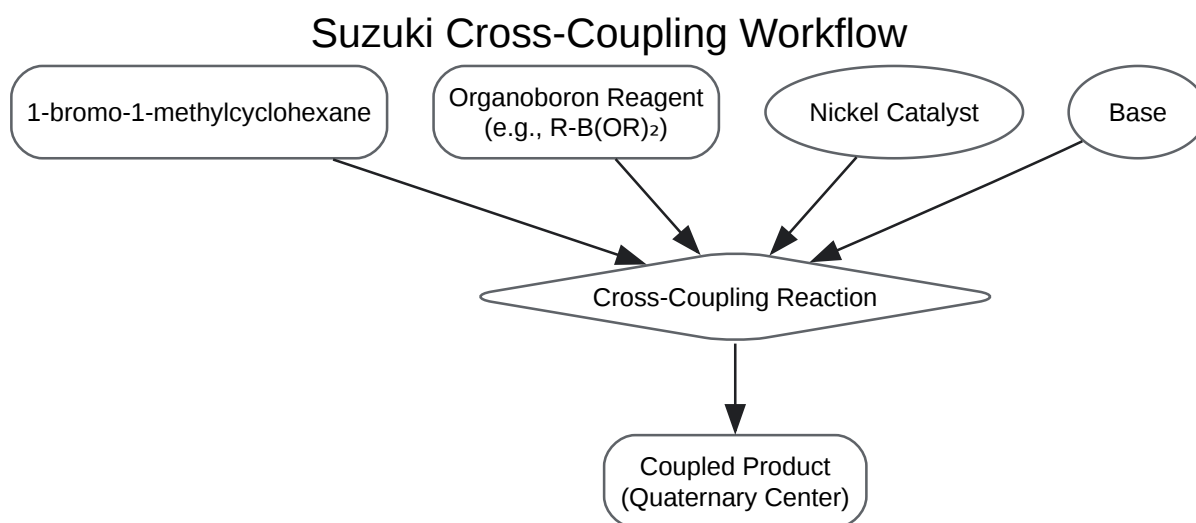
- Sodium ethoxide (EtONa)
- Anhydrous Ethanol (EtOH)
- Diethyl ether
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate

Procedure:

- A solution of sodium ethoxide in anhydrous ethanol is prepared in a round-bottom flask equipped with a reflux condenser.
- **1-bromo-1-methylcyclohexane** is added to the flask.
- The reaction mixture is heated to reflux and maintained at this temperature for a specified period to ensure the completion of the elimination reaction.
- After cooling to room temperature, the mixture is diluted with water and extracted with diethyl ether.
- The combined organic layers are washed with saturated sodium bicarbonate solution and then with brine.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed by distillation to yield 1-methylcyclohexene.

## Suzuki Cross-Coupling Reactions

Recent research has demonstrated the utility of **1-bromo-1-methylcyclohexane** in nickel-catalyzed Suzuki cross-coupling reactions.<sup>[2]</sup> This methodology enables the formation of carbon-carbon bonds between the tertiary alkyl halide and organoboron reagents.<sup>[2]</sup> The reaction is significant for creating molecules with all-carbon quaternary centers, which are important structural motifs in many bioactive compounds.<sup>[2]</sup> The proposed mechanism for this transformation involves a radical pathway for the oxidative addition step.<sup>[2]</sup>



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Caption: Generalized workflow for Suzuki cross-coupling.

## Safety Information

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **1-bromo-1-methylcyclohexane** is associated with the following hazards:[6]

- H315: Causes skin irritation
- H317: May cause an allergic skin reaction
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be used when handling this compound.[4][8] Work should be conducted in a well-ventilated area.[4]

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## References

- 1. lookchem.com [lookchem.com]
- 2. 1-Bromo-1-methylcyclohexane | 931-77-1 | Benchchem [benchchem.com]
- 3. 1-bromo-1-methyl-cyclohexane 97% | CAS: 931-77-1 | AChemBlock [achemblock.com]
- 4. Page loading... [guidechem.com]
- 5. Cyclohexane, 1-bromo-1-methyl- | 931-77-1 [chemicalbook.com]
- 6. 1-Bromo-1-methylcyclohexane | C7H13Br | CID 12502129 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Cyclohexane, 1-bromo-1-methyl- synthesis - chemicalbook [chemicalbook.com]
- 8. benchchem.com [benchchem.com]
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